

Hexaethylcyclotrisiloxane CAS number and molecular formula

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Compound of Interest

Compound Name: Hexaethylcyclotrisiloxane

Cat. No.: B1329422

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An In-Depth Technical Guide to Hexamethylcyclotrisiloxane

Disclaimer: Information regarding "**hexaethylcyclotrisiloxane**" is scarce. This guide details the properties and applications of the closely related and extensively documented compound, Hexamethylcyclotrisiloxane.

Hexamethylcyclotrisiloxane, also known as D3, is an organosilicon compound and the simplest of the cyclic dimethylsiloxanes.^{[1][2]} It is a valuable precursor in the synthesis of silicone polymers and finds applications in various industrial and research settings.^{[1][3]} This document serves as a technical resource for researchers, scientists, and professionals in drug development, providing detailed information on its properties, synthesis, and applications.

Core Data

Identifier	Value	Reference
CAS Number	541-05-9	^{[1][2][4][5][6][7]}
Molecular Formula	C ₆ H ₁₈ O ₃ Si ₃	^{[1][4][5][6][8][9]}

Physicochemical Properties

Hexamethylcyclotrisiloxane is a white, crystalline solid at room temperature.^{[2][10]} It is known for its volatility and is soluble in most organic solvents.^{[1][11]} The compound is sensitive to

moisture and may decompose upon exposure to moist air or water.[1][9]

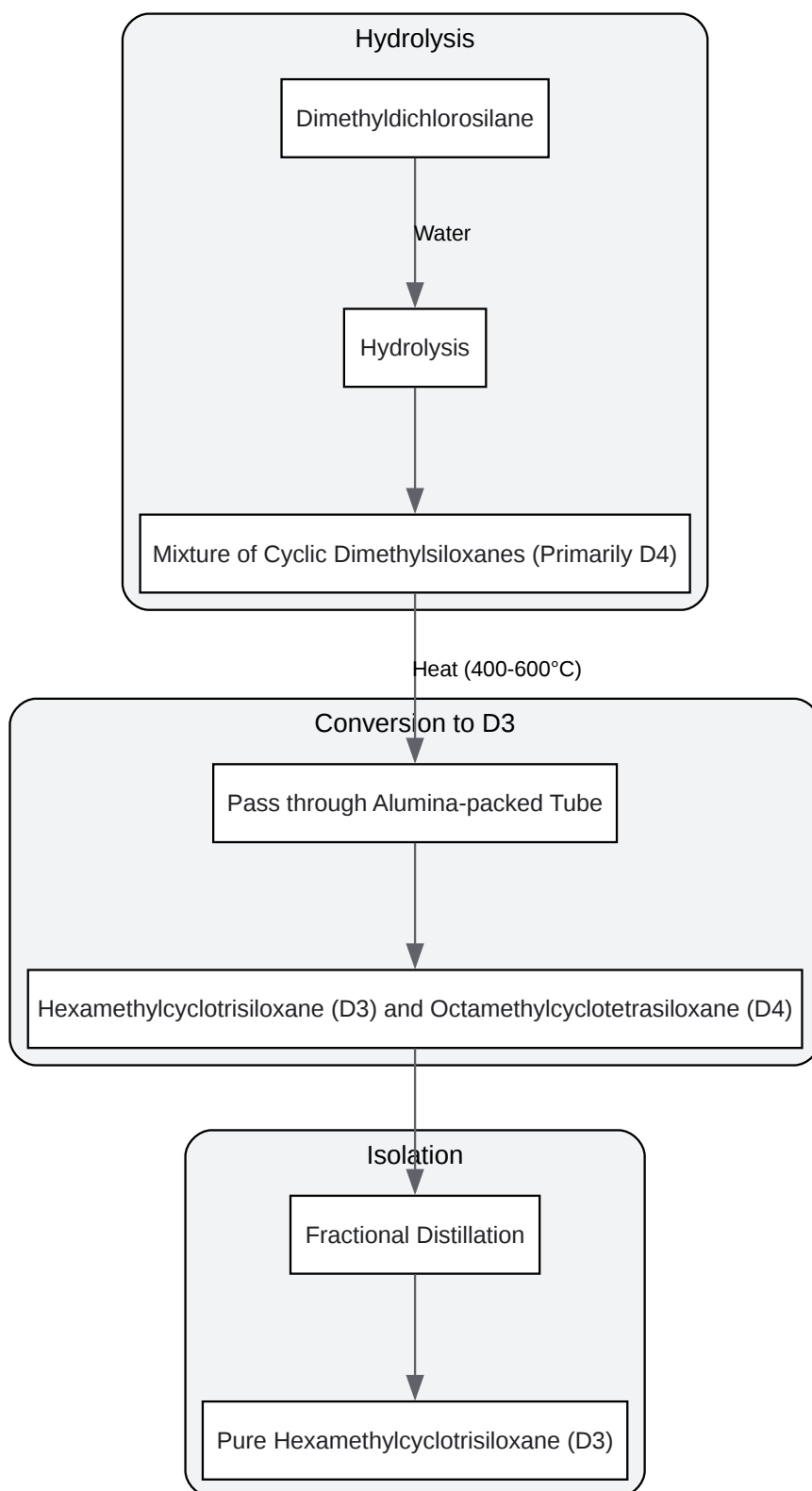
Property	Value	Reference
Molecular Weight	222.46 g/mol	[1][4][7][8]
Melting Point	50-64 °C	[1][11]
Boiling Point	134 °C	[1][2][11]
Density	1.02 g/cm ³	[1][2][8]
Flash Point	35 °C	[8][10][12]
Water Solubility	May decompose	[1][9]

Experimental Protocols

Synthesis of Hexamethylcyclotrisiloxane

A common method for the preparation of hexamethylcyclotrisiloxane involves the hydrolysis of dimethyldichlorosilane. This process typically yields a mixture of cyclic dimethylsiloxanes, primarily octamethylcyclotetrasiloxane (D4) and smaller amounts of hexamethylcyclotrisiloxane (D3).[13] To increase the yield of D3, the mixture of cyclic polysiloxanes can be passed through a reaction zone packed with alumina heated to temperatures between 400°C and 600°C.[13]

Experimental Workflow for Synthesis



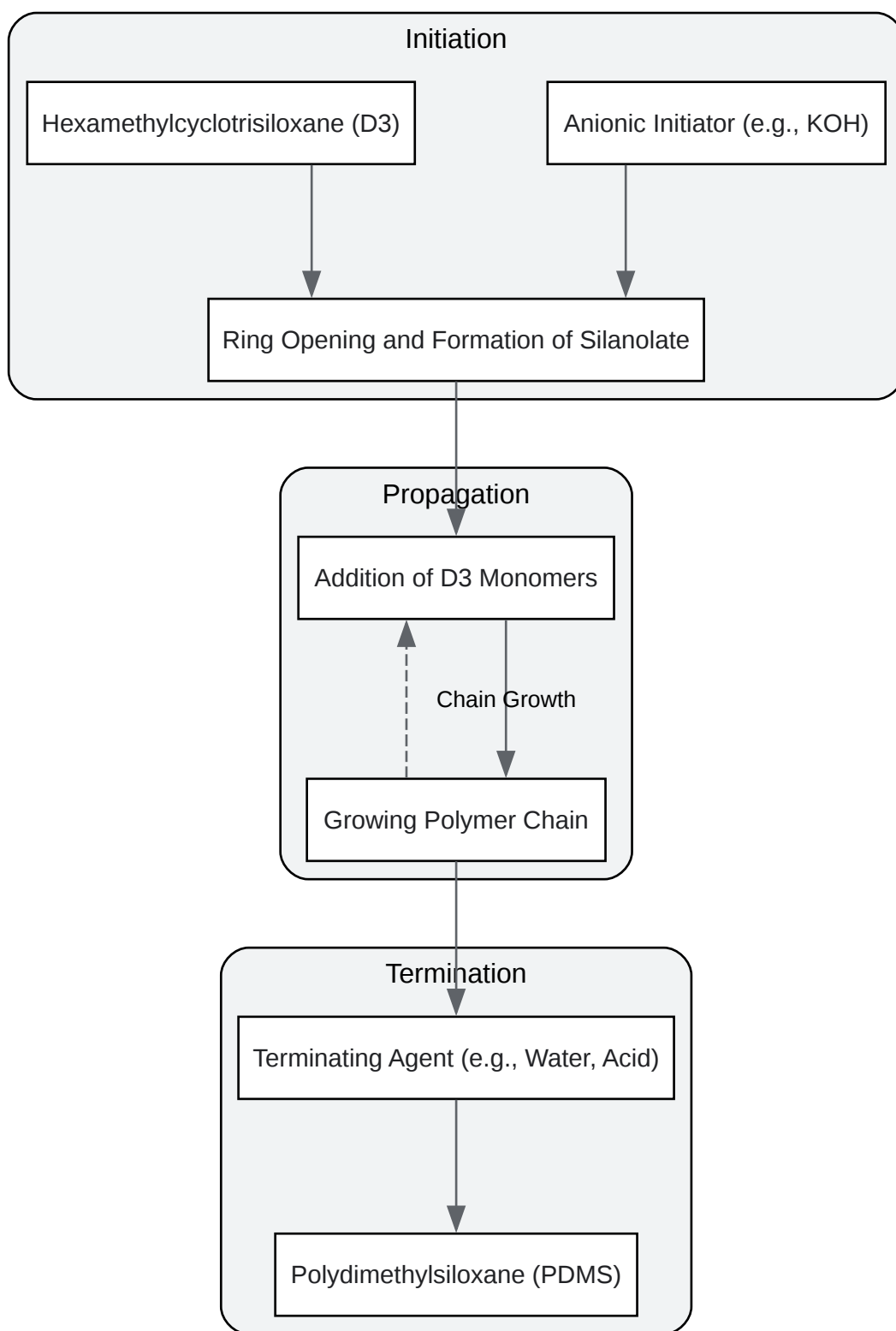
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Caption: A simplified workflow for the synthesis and isolation of Hexamethylcyclotrisiloxane.

Ring-Opening Polymerization

Hexamethylcyclotrisiloxane is a key monomer in the synthesis of silicone polymers, such as polydimethylsiloxane (PDMS).^[3] Its strained ring structure makes it highly reactive and susceptible to ring-opening polymerization. This reaction can be initiated by anionic or cationic catalysts.

Anionic Ring-Opening Polymerization Workflow



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Caption: A generalized workflow for the anionic ring-opening polymerization of Hexamethylcyclotrisiloxane.

Applications in Research and Development

Hexamethylcyclotrisiloxane serves as a fundamental building block in silicone chemistry. Its primary application is in the synthesis of a wide range of silicone-based materials, including elastomers, resins, and oils.^[3] These materials are valued for their thermal stability, flexibility, and biocompatibility.^[3]

In the context of drug development, while not a therapeutic agent itself, the polymers derived from hexamethylcyclotrisiloxane can be utilized as excipients in drug formulations to enhance solubility and stability.^{[14][15]} Furthermore, its utility in proteomics research has been noted.^{[7][11]}

Safety and Handling

Hexamethylcyclotrisiloxane is classified as a flammable solid and should be handled with appropriate safety precautions.^{[16][17]} It is advisable to work in a well-ventilated area and to use personal protective equipment, including gloves and safety glasses.^[18] The compound should be stored in a cool, dry place away from sources of ignition.^[18]

Hazard Statement	GHS Classification
Flammable Solid	H228
Skin Irritation	H315
Eye Irritation	H319
Respiratory Irritation	H335

This data is based on available safety data sheets and should be confirmed with the specific documentation provided by the supplier.^[2]

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